

Flutamide: A Technical Overview of its Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Flutimide

Cat. No.: B056944

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Flutamide is a nonsteroidal antiandrogen that has been utilized in the treatment of prostate cancer. Its therapeutic effect is derived from its ability to competitively inhibit the binding of androgens to their receptors, thereby impeding the growth of androgen-sensitive prostate carcinoma cells.^{[1][2]} This technical guide provides a detailed overview of the core physicochemical properties of flutamide, essential data for researchers and professionals involved in drug development and formulation.

CAS Number

The Chemical Abstracts Service (CAS) Registry Number for Flutamide is 13311-84-7.^{[2][3][4]}

Physical and Chemical Properties

A comprehensive summary of the key physical and chemical properties of flutamide is presented in the table below. These parameters are critical for understanding the behavior of flutamide in various experimental and physiological environments.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₁ F ₃ N ₂ O ₃	[3][4][5]
Molecular Weight	276.22 g/mol	[3][6]
Appearance	A yellow crystalline powder.[3] [7]	[3][7]
Melting Point	111.5-112.5 °C	[1][3][8]
Boiling Point	400.3 ± 45.0 °C at 760 mmHg	[4][9]
Water Solubility	Insoluble/Practically insoluble. [3][7] Reported values include 9.45 mg/L and >41.4 µg/mL at pH 7.4.[1][8] A study showed a solubility of 0.0095 mg/mL in water, which could be enhanced.[10]	[1][3][7][8][10]
Solubility in Organic Solvents	Soluble in DMSO, ethanol, acetone, and ethyl acetate.[3] [5][7][11]	[3][5][7][11]
pKa (Strongest Acidic)	12.81	[1]
LogP	3.35	[1][8]

Experimental Protocols

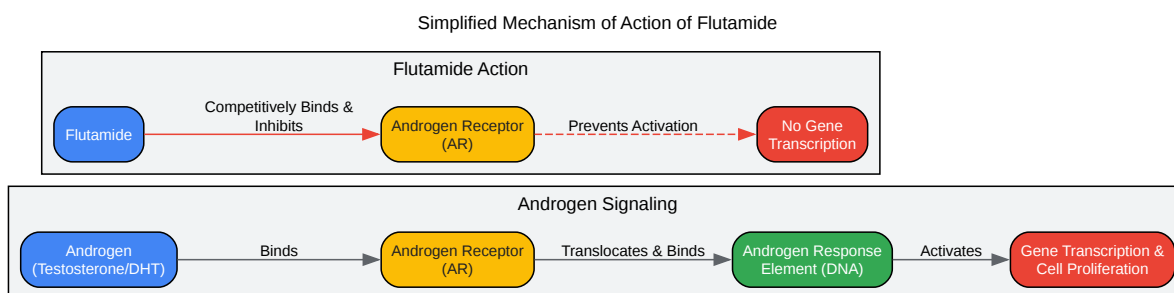
The determination of the physicochemical properties listed above involves standard laboratory methodologies. While detailed experimental protocols for each cited value are proprietary to the original researchers, the following outlines the general approaches typically employed:

- **Melting Point:** Determined using a calibrated melting point apparatus, where the temperature range over which the crystalline solid transitions to a liquid is observed.
- **Boiling Point:** Often estimated using computational models due to the thermal lability of complex organic molecules. Experimental determination would involve heating the substance to its boiling point at a specific pressure and measuring the temperature.

- **Solubility:** Typically determined using the shake-flask method.^[12] An excess of the compound is agitated in a specific solvent (e.g., water, ethanol) at a constant temperature until equilibrium is reached. The concentration of the dissolved compound in the supernatant is then quantified, often by High-Performance Liquid Chromatography (HPLC).
- **pKa:** Potentiometric titration is a common method. A solution of the compound is titrated with a strong acid or base, and the change in pH is monitored to determine the acid dissociation constant.
- **LogP (Octanol-Water Partition Coefficient):** The shake-flask method is also standard here. The compound is dissolved in a mixture of octanol and water. After equilibration, the concentration of the compound in each phase is measured to determine the partition coefficient.

Mechanism of Action: Androgen Receptor Antagonism

Flutamide exerts its pharmacological effect by acting as a competitive antagonist at the androgen receptor (AR).^{[13][14]} In normal physiological processes, androgens like testosterone and dihydrotestosterone (DHT) bind to the AR, leading to a conformational change, nuclear translocation, and subsequent regulation of target gene expression that promotes cell growth and survival. Flutamide and its more active metabolite, 2-hydroxyflutamide, bind to the AR, preventing the binding of endogenous androgens.^{[1][15]} This blockade inhibits the downstream signaling cascade that drives the proliferation of prostate cancer cells.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Flutamide | 13311-84-7 [chemicalbook.com]
- 3. Flutamide - LKT Labs [lktlabs.com]
- 4. Flutamide | CAS#:13311-84-7 | Chemsrce [chemsrc.com]
- 5. caymanchem.com [caymanchem.com]
- 6. pharmacompass.com [pharmacompass.com]
- 7. chembk.com [chembk.com]
- 8. Flutamide | C₁₁H₁₁F₃N₂O₃ | CID 3397 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 13311-84-7 | CAS DataBase [m.chemicalbook.com]
- 10. turkjps.org [turkjps.org]
- 11. cdn.caymanchem.com [cdn.caymanchem.com]

- 12. Equilibrium solubility, inter- and intra-molecular interactions and solvation performance of flutamide in some aqueous blended co-solvents [inis.iaea.org]
- 13. medchemexpress.com [medchemexpress.com]
- 14. selleckchem.com [selleckchem.com]
- 15. bccancer.bc.ca [bccancer.bc.ca]
- To cite this document: BenchChem. [Flutamide: A Technical Overview of its Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b056944#flutamide-cas-number-and-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com